

Personal protective equipment for handling Tetramethylammonium hydrogen phthalate

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Compound of Interest

Compound Name: *Tetramethylammonium hydrogen phthalate*

Cat. No.: *B1600818*

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Essential Safety and Handling Guide for Tetramethylammonium Hydrogen Phthalate

For Immediate Use by Laboratory Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Tetramethylammonium hydrogen phthalate** (CAS No. 79723-02-7) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Immediate Precautions

Tetramethylammonium hydrogen phthalate is a chemical that presents significant health risks. It is classified as toxic if swallowed and may cause damage to organs, specifically the liver, through prolonged or repeated exposure.^[1] Additionally, it is very toxic to aquatic life.^[1] All personnel must be thoroughly familiar with the hazards and handling procedures outlined in this guide and the Safety Data Sheet (SDS) before commencing any work with this compound.

Key Hazards:

- Acute Oral Toxicity: Toxic if ingested.^[1]
- Target Organ Damage: May cause liver damage with repeated or prolonged exposure.^[1]

- Environmental Hazard: Very toxic to aquatic organisms.[\[1\]](#)

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **Tetramethylammonium hydrogen phthalate**.

PPE Category	Specification	Standard Compliance
Hand Protection	<p>Nitrile rubber gloves are recommended. A minimum thickness of 0.11 mm is advised, with a breakthrough time of at least 480 minutes.</p> <p>This recommendation is based on data for the structurally similar and highly hazardous Tetramethylammonium hydroxide (TMAH).^[2] Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.^[2]</p>	EN 374
Eye Protection	<p>Chemical safety goggles are required.^[1] For tasks with a higher risk of splashing, a full face-shield (minimum 8 inches) should be worn in addition to goggles.^[2]</p>	EN 166 or OSHA 29 CFR 1910.133
Skin and Body Protection	<p>A chemical-resistant apron or smock worn over a lab coat with long sleeves is necessary.</p> <p>^[2] Long pants and closed-toe shoes are also required.</p>	-
Respiratory Protection	<p>All handling of solid Tetramethylammonium hydrogen phthalate that may generate dust, and all work with its solutions, must be conducted in a certified chemical fume hood.^[1] If exposure limits are exceeded or if irritation is experienced, a</p>	EN 149

NIOSH/MSHA or European
Standard EN 149 approved
respirator should be used.[\[1\]](#)

Chemical and Physical Properties

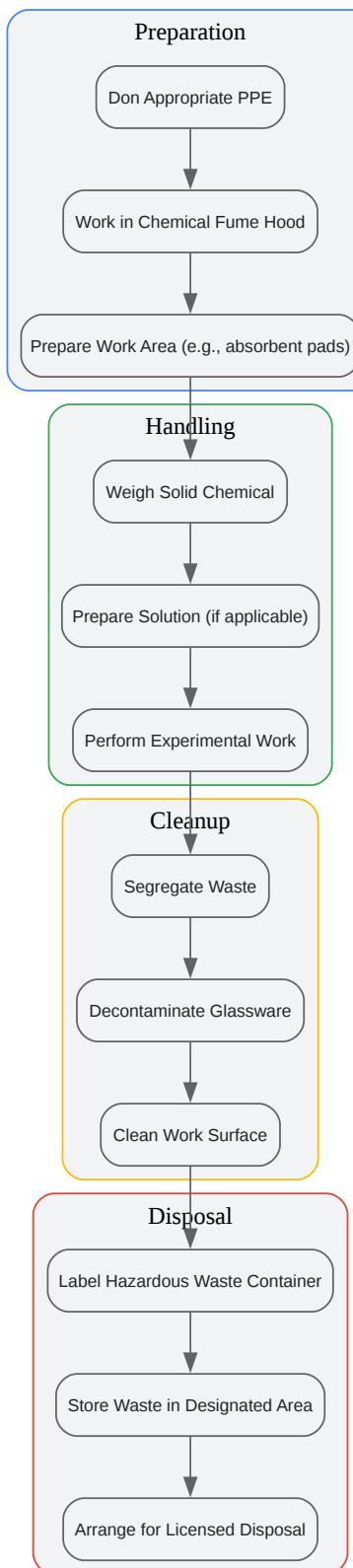
The following table summarizes key quantitative data for **Tetramethylammonium hydrogen phthalate**.

Property	Value
CAS Number	79723-02-7
Molecular Formula	C12H17NO4
Molecular Weight	239.27 g/mol
Physical State	Solid, Crystalline
Appearance	White
Melting Point	148 - 150 °C (298.4 - 302 °F)
Solubility	Partly soluble in water
UN Number	UN2811

[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **Tetramethylammonium hydrogen phthalate** from preparation to disposal.

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Safe Handling Workflow for Tetramethylammonium Hydrogen Phthalate.

Detailed Steps:**• Preparation:**

- Put on all required PPE as detailed in the table above.
- Ensure the chemical fume hood is functioning correctly.
- Cover the work surface with absorbent, disposable pads.

• Handling:

- When weighing the solid, minimize dust generation.
- If preparing a solution, add the solid to the solvent slowly.
- Conduct all experimental procedures within the fume hood.

• Cleanup:

- Segregate all waste streams. Unused chemical, contaminated materials (e.g., gloves, pads), and aqueous waste should be collected in separate, clearly labeled containers.
- Decontaminate all glassware and equipment used.
- Wipe down the work surface of the fume hood.

• Storage:

- Keep the container of **Tetramethylammonium hydrogen phthalate** tightly closed in a dry, cool, and well-ventilated place.[1]
- Store away from incompatible materials such as oxidizing agents.[1]

Disposal Plan

Tetramethylammonium hydrogen phthalate and any materials contaminated with it must be treated as hazardous waste. Do not dispose of this chemical down the drain or in general waste.[7]

Waste Collection and Labeling:

- Solid Waste: Collect unused **Tetramethylammonium hydrogen phthalate** and any contaminated disposable materials (e.g., weighing paper, gloves, absorbent pads) in a designated, sealable, and clearly labeled hazardous waste container.
- Liquid Waste: Collect any solutions containing **Tetramethylammonium hydrogen phthalate** in a separate, leak-proof, and clearly labeled hazardous waste container.
- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name "**Tetramethylammonium hydrogen phthalate**," and the associated hazards (Toxic).

Step-by-Step Disposal Procedure:

- Segregation: Keep waste containing **Tetramethylammonium hydrogen phthalate** separate from other chemical waste streams.
- Containerization: Use appropriate, sealed containers for waste collection.
- Storage: Store the labeled waste containers in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from incompatible materials.
- Professional Disposal: Arrange for a licensed hazardous waste disposal company to collect and dispose of the waste in accordance with local, state, and federal regulations.[\[7\]](#)

Spill Management:

- Minor Spill (in fume hood):
 - Ensure all personnel are wearing appropriate PPE.
 - Contain the spill with an inert absorbent material (e.g., sand, vermiculite).
 - Carefully sweep or scoop the absorbed material into a hazardous waste container.
 - Decontaminate the area with a suitable solvent and then wash with water.
- Major Spill:

- Evacuate the immediate area and alert others.
- Contact your institution's Environmental Health and Safety (EHS) department immediately.
- Prevent entry to the contaminated area.

Emergency Procedures

First Aid Measures:

Exposure Route	Action
Ingestion	Do NOT induce vomiting. Immediately call a poison control center or doctor. [1]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention. [1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical advice. [1]

In all cases of exposure, it is crucial to show the Safety Data Sheet to the attending medical professional.[\[1\]](#)

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